

## An In-depth Technical Guide on Tetramethylammonium Hydrogensulfate: Physicochemical Properties and Analytical Methodologies

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **tetramethylammonium hydrogensulfate**, with a primary focus on its melting point. It is designed to furnish researchers, scientists, and professionals in drug development with essential data and detailed experimental protocols to support their research and development activities. This document includes a summary of quantitative data, a detailed experimental protocol for melting point determination via Differential Scanning Calorimetry (DSC), and a workflow diagram illustrating its application in analytical chemistry.

## Physicochemical Data: Melting Point of Tetramethylammonium Hydrogensulfate

The melting point of **tetramethylammonium hydrogensulfate** has been reported in various sources. The data, including variations for its hydrate form, are summarized in the table below for ease of comparison.



Chemical Name	CAS Number	Reported Melting Point (°C)	Reported Melting Point (°F)	Notes
Tetramethylamm onium hydrogensulfate	80526-82-5	295 - 297	563 - 566.6	Anhydrous form.
Tetramethylamm onium hydrogensulfate	80526-82-5	290	554	Anhydrous form.
Tetramethylamm onium hydrogensulfate hydrate	207738-07-6	292 - 295	557.6 - 563	Literature value for the hydrate.

# Experimental Protocol: Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Objective: To accurately determine the melting point of **tetramethylammonium hydrogensulfate** using Differential Scanning Calorimetry (DSC), a technique that measures the difference in heat flow between a sample and a reference as a function of temperature.

#### Apparatus and Materials:

- Differential Scanning Calorimeter (DSC) instrument
- Standard aluminum or hermetically sealed sample pans and lids
- Microbalance (accurate to at least 0.01 mg)
- Tetramethylammonium hydrogensulfate sample (high purity)
- Inert purge gas (e.g., nitrogen or argon)
- Crimper for sealing sample pans



#### Procedure:

#### • Instrument Calibration:

 Calibrate the DSC instrument for temperature and enthalpy using certified reference materials (e.g., indium, zinc) according to the manufacturer's instructions. This ensures the accuracy of the measured melting point.

#### • Sample Preparation:

- Accurately weigh 2-5 mg of the tetramethylammonium hydrogensulfate sample into a standard aluminum sample pan using a microbalance.
- Hermetically seal the pan with a lid using a crimper. This is crucial to prevent any loss of volatile substances or interaction with the atmosphere during heating.
- Prepare an empty, sealed aluminum pan to be used as a reference.

#### DSC Measurement:

- Place the sealed sample pan and the reference pan into the DSC cell.
- Purge the DSC cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to provide a stable and inert atmosphere.
- Equilibrate the sample at a starting temperature well below the expected melting point (e.g., 30°C).
- Heat the sample at a constant rate, typically 10°C/min, to a temperature well above the expected melting point (e.g., 320°C).
- Record the heat flow as a function of temperature.

#### Data Analysis:

• The melting process will be observed as an endothermic peak on the DSC thermogram.



- The onset temperature of the endothermic peak is typically taken as the melting point of the substance.
- The peak temperature and the enthalpy of fusion (the area under the peak) can also be determined from the thermogram.
- Perform the analysis in triplicate to ensure reproducibility and report the average melting point with the standard deviation.

## **Application Workflow: Ion-Pair Chromatography**

**Tetramethylammonium hydrogensulfate** is frequently utilized as an ion-pairing agent in High-Performance Liquid Chromatography (HPLC) to enhance the retention and separation of ionic analytes on a reversed-phase column. The following diagram illustrates the general workflow for this application.



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Caption: Workflow for HPLC analysis using **tetramethylammonium hydrogensulfate** as an ion-pairing agent.

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